

# An In-depth Technical Guide to 2,3-Dimethyl-1,3-butadiene

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## Compound of Interest

Compound Name: 2,3-Dimethyl-1,3-butadiene

Cat. No.: B165502

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CAS Number: 513-81-5[1][2][3][4][5]

This guide provides comprehensive technical information about **2,3-Dimethyl-1,3-butadiene**, tailored for researchers, scientists, and professionals in drug development. It covers the compound's properties, synthesis, key reactions, and safety protocols.

## Physicochemical and Spectroscopic Data

**2,3-Dimethyl-1,3-butadiene**, also known as biisopropenyl, is a colorless liquid.[1][4] It is a conjugated diene that is valuable in organic synthesis and polymer science.[6][7]

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C6H10	[1][2][5]
Molar Mass	82.14 g/mol	[1][3][5]
Density	0.7267 g/mL at 20°C	[5]
Melting Point	-76 °C	[1][4][5]
Boiling Point	68-69 °C	[1][4]
Flash Point	-1 °C	[1]
Refractive Index (n <sup>20</sup> /D)	1.438	[4]
Vapor Pressure	152 mmHg at 20°C	[2]
Water Solubility	Immiscible	[4][5]
Solubility	Soluble in organic solvents like chloroform.	[4][5]

Table 2: Spectroscopic Data

Technique	Key Peaks/Signals	Reference
<sup>1</sup> H NMR	Signals corresponding to the vinyl and methyl protons.	[8][9][10]
<sup>13</sup> C NMR	Signals for the sp <sup>2</sup> and sp <sup>3</sup> hybridized carbon atoms.	[10]
IR Spectroscopy	Peaks characteristic of C=C and C-H bonds.	[2]
Mass Spectrometry	Molecular ion peak and fragmentation pattern.	[2][11]

## Experimental Protocols

Detailed methodologies for the synthesis and a key reaction of **2,3-Dimethyl-1,3-butadiene** are provided below.

### 2.1. Synthesis of **2,3-Dimethyl-1,3-butadiene** via Dehydration of Pinacol

This compound is commonly prepared in the laboratory through the acid-catalyzed dehydration of pinacol (2,3-dimethylbutane-2,3-diol).[\[1\]](#)[\[6\]](#)[\[12\]](#)

- Materials:
  - Pinacol (anhydrous), 354 g (3 moles)[\[13\]](#)
  - 48% Hydrobromic acid, 10 mL[\[13\]](#)
  - Boiling chips
  - Hydroquinone (for stabilization)
  - Anhydrous calcium chloride (for drying)
  - 2-L round-bottomed flask
  - Packed fractionating column
  - Distillation apparatus
  - Separatory funnel
- Procedure:
  - Place 354 g of pinacol and 10 mL of 48% hydrobromic acid into a 2-L round-bottomed flask equipped with a fractionating column.[\[13\]](#)
  - Add a few boiling chips and heat the flask slowly.[\[13\]](#)
  - Collect the distillate that comes over up to 95°C. This process takes approximately 2 hours.[\[12\]](#)[\[13\]](#)

- The distillate will consist of two layers. Transfer it to a separatory funnel and remove the lower aqueous layer.[\[12\]](#)
- Wash the organic layer twice with 100-mL portions of water.[\[13\]](#)
- Add 0.5 g of hydroquinone to the organic layer to act as a stabilizer and dry it overnight with 15 g of anhydrous calcium chloride.[\[13\]](#)
- Perform a final fractional distillation, collecting the product that boils in the range of 69–70.5°C. The expected yield is 55-60%.[\[13\]](#)

## 2.2. Diels-Alder Reaction with Maleic Anhydride

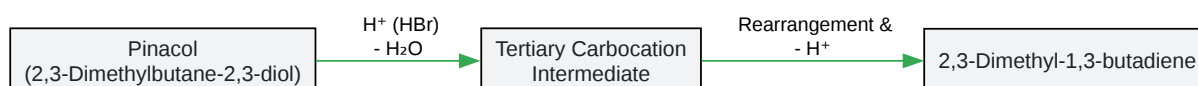
**2,3-Dimethyl-1,3-butadiene** readily undergoes Diels-Alder reactions.[\[1\]](#)[\[4\]](#) This protocol describes its reaction with maleic anhydride to form 4,5-dimethyl-cis-cyclohex-4-ene-1,2-dicarboxylic anhydride.[\[12\]](#)

- Materials:
  - **2,3-Dimethyl-1,3-butadiene** (synthesized from Protocol 2.1)
  - Maleic anhydride, 1.0 g
  - Hexanes
  - 125-mL Erlenmeyer flask
  - Hot water bath
  - Ice bath
  - Vacuum filtration apparatus
- Procedure:
  - Add 1.0 g of maleic anhydride to the flask containing the purified **2,3-Dimethyl-1,3-butadiene**.[\[12\]](#)

- Warm the mixture with your hands. An exothermic reaction should commence, causing the temperature to rise.[12]
- Once the reaction begins, remove the heat source to prevent the diene from boiling off.[12]
- After the reaction mixture has cooled, add 15 mL of hexanes and warm it in a hot water bath to dissolve the product.[12]
- Allow the solution to stand undisturbed for one minute, then perform a gravity filtration to remove any unreacted maleic anhydride.[12]
- Cool the filtrate in an ice bath for 15 minutes to induce crystallization of the product.[12]
- Isolate the crystals by vacuum filtration, washing them with a small amount of ice-cold hexanes.[12]

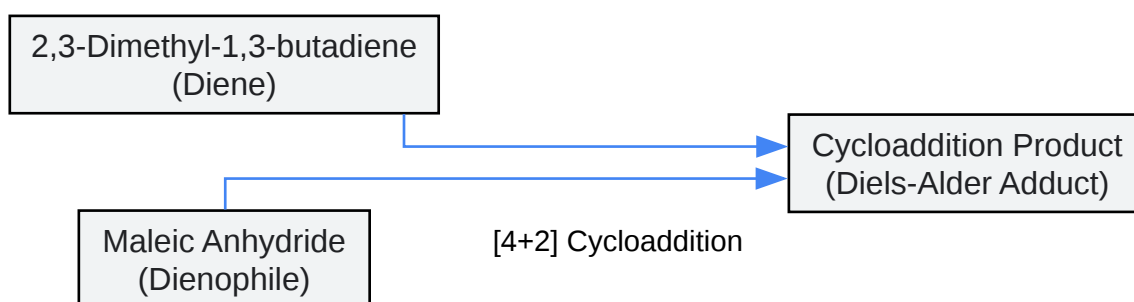
## Visualized Workflows and Pathways

The following diagrams illustrate the synthesis and reactivity of **2,3-Dimethyl-1,3-butadiene**.



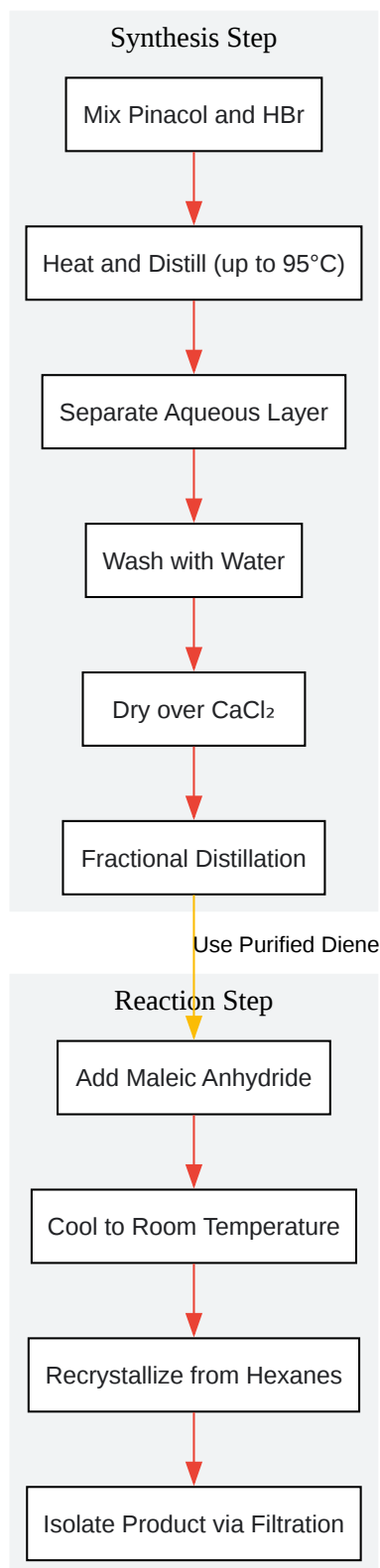
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Caption: Acid-catalyzed dehydration of pinacol to form **2,3-Dimethyl-1,3-butadiene**.



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Caption: Diels-Alder reaction of **2,3-Dimethyl-1,3-butadiene** with maleic anhydride.




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Caption: Experimental workflow for synthesis and subsequent Diels-Alder reaction.

## Safety and Handling

**2,3-Dimethyl-1,3-butadiene** is a highly flammable liquid and vapor.[2][14] It may cause irritation and can be harmful if ingested.[2]

Table 3: GHS Hazard Information

Hazard Class	Pictogram	Signal Word	Hazard Statement
Flammable Liquids (Category 2)		Danger	H225: Highly flammable liquid and vapor.

- Handling: Use in a well-ventilated area with non-sparking tools.[14][15] Wear suitable protective clothing, including safety goggles and gloves.[14][15] Ground and bond containers and receiving equipment to prevent static discharge.
- Storage: Store in a cool, well-ventilated place away from heat, sparks, and open flames.[14][16][17] Keep the container tightly closed.[16] The recommended storage temperature is 2-8 °C.[16]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[17]

This compound is used in the manufacturing of synthetic rubber and other polymers.[5][7] It is also a valuable reagent in organic synthesis, particularly in cycloaddition reactions.[6]

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